

Decylamine chemical formula and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Decylamine

Cat. No.: B041302

[Get Quote](#)

An In-depth Technical Guide to **Decylamine** for Researchers and Drug Development Professionals

Abstract

Decylamine, a primary alkylamine with a ten-carbon chain, is a versatile compound in organic chemistry and materials science.[1][2] Its amphiphilic nature, stemming from a hydrophobic decyl tail and a hydrophilic amine head, underpins its utility as a surfactant, corrosion inhibitor, and a key intermediate in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.[3][4][5] This guide provides a comprehensive overview of **decylamine's** chemical formula, structure, physicochemical properties, and a detailed experimental protocol for its synthesis.

Chemical Identity and Structure

Decylamine is a straight-chain primary amine.[5] The molecule consists of a ten-carbon alkyl group (decyl group) attached to an amino group (-NH₂).[4][5] This structure imparts both hydrophobic and hydrophilic characteristics to the molecule.[3][5]

- Chemical Formula: C₁₀H₂₃N[3][6][7]
- IUPAC Name: decan-1-amine[3][6][7]
- CAS Number: 2016-57-1[3][6][7]
- Synonyms: 1-Aminodecane, n-**Decylamine**, 1-Decanamine[6][8]

- Molecular Structure: The canonical SMILES representation is CCCCCCCCCN.[\[6\]](#)[\[7\]](#)

Physicochemical Properties

The physical and chemical properties of **decylamine** are summarized in the table below. It is a colorless liquid at room temperature with a characteristic amine or ammonia-like odor.[\[4\]](#)[\[6\]](#)[\[9\]](#) It is slightly soluble in water but readily soluble in organic solvents like ethanol and ether.[\[9\]](#)[\[10\]](#)

Property	Value
Molecular Weight	157.30 g/mol [6] [11]
Appearance	Colorless to pale yellow liquid [4] [5]
Odor	Amine/ammonia-like [4] [6] [9]
Melting Point	12-17 °C [6] [9] [11]
Boiling Point	216-220.5 °C [6] [9] [12]
Density	0.787 g/mL at 25 °C [9] [11]
Vapor Density	5.5 (Air = 1) [4] [6]
Water Solubility	550 mg/L at 25 °C [4] [6]
Refractive Index	1.436 at 20 °C [9] [12]

Synthesis and Reactivity

Decylamine can be synthesized through several methods, including the reductive amination of decanal, the reduction of decanenitrile, and the alkylation of ammonia with a decyl halide.[\[3\]](#)[\[4\]](#) As a primary amine, it undergoes typical reactions such as acylation, alkylation, and condensation to form a variety of derivatives including amides and imines.[\[10\]](#)[\[13\]](#) It is a nucleophilic and basic compound.[\[2\]](#)[\[10\]](#)

Experimental Protocol: Synthesis of Decylamine via Reductive Amination

This protocol details the synthesis of **decylamine** from decanal and ammonia using a reducing agent.[3]

Materials:

- Decanal ($C_{10}H_{20}O$)
- Ammonia (NH_3)
- Sodium cyanoborohydride ($NaBH_3CN$) or Hydrogen gas (H_2) with a Palladium catalyst (Pd)
- Anhydrous ethanol (or another suitable solvent)
- Round-bottom flask
- Magnetic stirrer
- Apparatus for inert atmosphere (e.g., nitrogen or argon)
- Standard workup and purification equipment (separatory funnel, rotary evaporator, distillation apparatus)

Procedure:

- **Reaction Setup:** In a round-bottom flask under an inert atmosphere, dissolve decanal in anhydrous ethanol.
- **Imine Formation:** Add a solution of ammonia in ethanol to the decanal solution. Stir the mixture at room temperature to facilitate the formation of the corresponding imine ($C_{10}H_{21}CH=NH$). [3]
- **Reduction:**
 - **Using $NaBH_3CN$:** Slowly add sodium cyanoborohydride to the reaction mixture. The reaction is typically carried out at a controlled temperature between 25–60°C. [3]
 - **Using Catalytic Hydrogenation:** Alternatively, transfer the imine solution to a hydrogenation reactor. Add a palladium catalyst and subject the mixture to hydrogen gas pressure.

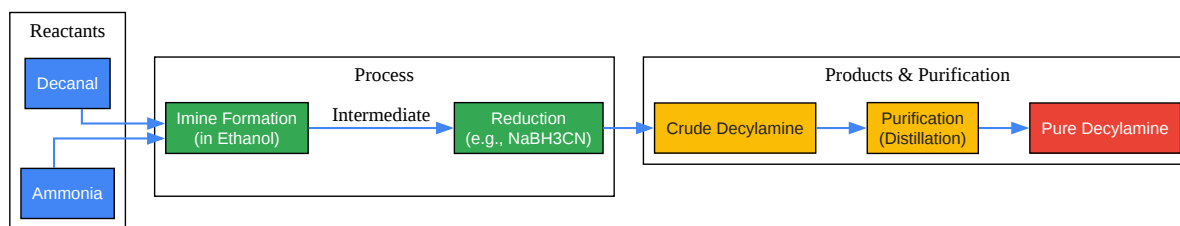
- Reaction Monitoring: Monitor the progress of the reaction using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC), until the starting material is consumed.
- Workup:
 - Quench the reaction by carefully adding water.
 - Extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
 - Combine the organic extracts and wash with brine.
 - Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4).
- Purification:
 - Filter off the drying agent.
 - Remove the solvent under reduced pressure using a rotary evaporator.
 - Purify the crude **decylamine** by fractional distillation to obtain the final product.

Applications in Research and Development

Decylamine serves as a crucial building block in the synthesis of various organic compounds. [1] It is used in the preparation of surfactants, corrosion inhibitors, and as a capping agent for the synthesis of nanoparticles. [3][4] In the pharmaceutical industry, it is utilized as an intermediate in the synthesis of biologically active molecules. [1] For instance, it has been used in the synthesis of the dynole 2-24 series of compounds through reductive amination. [3][9]

Visualization of Synthetic Pathway

The following diagram illustrates the workflow for the synthesis of **decylamine** via reductive amination.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **decylamine**.

Safety and Handling

Decylamine is a flammable liquid and can cause skin and eye irritation.[4][9] It is incompatible with strong oxidizing agents and acids.[4][9] It should be handled in a well-ventilated area using appropriate personal protective equipment, including gloves and safety goggles.[4]

Decylamine can absorb carbon dioxide from the air.[4][9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. nbinno.com [nbinno.com]
- 3. Decylamine | High-Purity Amine Reagent | RUO [benchchem.com]
- 4. Page loading... [guidechem.com]
- 5. solubilityofthings.com [solubilityofthings.com]
- 6. Decylamine | C₁₀H₂₃N | CID 8916 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 7. n-Decylamine, 99% 50 g | Request for Quote | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 8. 1-Decanamine [webbook.nist.gov]
- 9. Decylamine | 2016-57-1 [chemicalbook.com]
- 10. nbinno.com [nbinno.com]
- 11. Decylamine 95 2016-57-1 [sigmaaldrich.com]
- 12. Fatty Amine Decylamine For Sale | 2016-57-1 [whamine.com]
- 13. getidiom.com [getidiom.com]
- To cite this document: BenchChem. [Decylamine chemical formula and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041302#decylamine-chemical-formula-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com